

safety and handling of 2-[(2-hydroxybenzoyl)(¹⁵N)amino]acetic acid

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Compound of Interest

Compound Name: 2-[(2-hydroxybenzoyl)(¹⁵N)amino]acetic acid

Cat. No.: B587273

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An In-depth Technical Guide on the Safety and Handling of 2-[(2-hydroxybenzoyl)(¹⁵N)amino]acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-[(2-hydroxybenzoyl)(¹⁵N)amino]acetic acid**, also known as ¹⁵N-labeled Salicyluric acid. Given the limited availability of a specific Safety Data Sheet (SDS) for the isotopically labeled compound, this guide extrapolates safety data from its unlabeled counterpart, Salicyluric acid, and its metabolic precursor, Salicylic acid. The isotopic ¹⁵N label is not expected to alter the chemical's hazardous properties.

Chemical Identification and Physical Properties

Property	Value
Chemical Name	2-[(2-hydroxybenzoyl)(15N)amino]acetic acid
Synonyms	¹⁵ N-Salicyluric acid, ¹⁵ N-2-Hydroxyhippuric acid
Molecular Formula	C ₉ H ₉ ¹⁵ NO ₄
Molecular Weight	196.17 g/mol (unlabeled: 195.17 g/mol)
Appearance	White crystalline powder (inferred from Salicylic acid)
Melting Point	164–165 °C (for unlabeled Salicyluric acid)[1]
Solubility	Slightly soluble in water (inferred from Salicylic acid)[2]

Hazard Identification and Classification

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, the hazards associated with the parent compound, Salicylic acid, are as follows. It is prudent to handle **2-[(2-hydroxybenzoyl)(15N)amino]acetic acid** with the same precautions.

GHS Classification (based on Salicylic Acid):

- Acute Toxicity, Oral (Category 4)[2]
- Serious Eye Damage (Category 1)[2]
- Skin Irritation (Category 3)[2]
- Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) (Category 3)
- Reproductive Toxicity (Category 2)[3]

Pictograms:

Signal Word: Danger[4]

Hazard Statements:

- H302: Harmful if swallowed.[2][3][5]
- H318: Causes serious eye damage.[2][3][5]
- H316: Causes mild skin irritation.[2]
- H335: May cause respiratory irritation.
- H361: Suspected of damaging fertility or the unborn child.[3]

Precautionary Statements:

- Prevention:
 - P201: Obtain special instructions before use.[3]
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
 - P264: Wash skin thoroughly after handling.[7]
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][7]
- Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7]
 - P310: Immediately call a POISON CENTER or doctor/physician.[7]

- Storage:
 - P405: Store locked up.[6][7]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[7]

Toxicological Data (Salicylic Acid)

Metric	Value	Species	Route
LD50	891 mg/kg	Rat	Oral[4][8]
LD50	480 mg/kg	Mouse	Oral[8]
LD50	>2 g/kg	Rat	Dermal[3]
LC50	>900 mg/m ³ (1h)	Rat	Inhalation[8]

First-Aid Measures

Exposure	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Immediately call an ophthalmologist. Remove contact lenses.[3]
Skin Contact	Wash off immediately with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Consult a physician if irritation develops and persists.[9]
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician.[4][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4][6]

Handling and Storage

Handling:

- Work under a fume hood.[10]
- Avoid contact with skin, eyes, and clothing.[7]
- Avoid formation of dust and aerosols.[4]
- Use personal protective equipment as required, including gloves, safety goggles, and a lab coat.[7]
- Wash hands thoroughly after handling.[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[2]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[7]
- Store away from incompatible materials and foodstuff containers.
- Protect from light and moisture.[2]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment, including respiratory protection. Avoid breathing dust. Ensure adequate ventilation. Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust. Clean the affected area with soap and water.[10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: May emit toxic fumes under fire conditions.[2]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[4]

Experimental Protocols

Synthesis of Salicylic Acid (Precursor) from Methyl Salicylate

This protocol describes the synthesis of salicylic acid, the precursor to salicyluric acid, via the hydrolysis of methyl salicylate.

Materials:

- Methyl salicylate
- 5 M Sodium hydroxide (NaOH) solution
- 3 M Sulfuric acid (H₂SO₄) solution
- Boiling stones
- Litmus paper
- 100-mL round-bottom flask
- Reflux condenser
- Heating mantle
- 250-mL beaker
- Büchner funnel and vacuum flask
- Filter paper

- Ice-water bath

Procedure:

- In a 100-mL round-bottom flask, combine 2 mL of methyl salicylate with 25 mL of 5 M NaOH solution.
- Add a few boiling stones to the flask.
- Attach a reflux condenser and ensure cooling water is flowing.
- Heat the mixture to boiling using a heating mantle and maintain reflux for approximately 20 minutes.
- After reflux, allow the mixture to cool and then transfer it to a 250-mL beaker.
- Add 50 mL of deionized water to the beaker.
- Slowly add 3 M H₂SO₄ while stirring until the solution is acidic to litmus paper (pH ~1). Solid salicylic acid will precipitate.[\[11\]](#)
- Cool the mixture in an ice-water bath for about 15 minutes to maximize crystal formation.[\[11\]](#)
- Collect the precipitated salicylic acid by vacuum filtration using a Büchner funnel.[\[11\]](#)
- Wash the crystals with a small amount of ice-cold water.[\[11\]](#)
- Dry the purified salicylic acid.

Quantification of Salicyluric Acid in Urine by Colorimetric Method

This protocol outlines a method for the determination of salicyluric acid, a major metabolite of aspirin, in urine samples.

Materials:

- Urine sample

- Hydrochloric acid (HCl)
- Carbon tetrachloride
- Ethylene dichloride
- Ferric nitrate solution
- Centrifuge
- Spectrophotometer

Procedure:

- Acidify 1-2 mL of urine with HCl.
- Perform successive extractions of salicylic acid and salicyluric acid using two 10-mL portions of carbon tetrachloride followed by two 10-mL portions of ethylene dichloride.
- Shake the extracts of each solvent with 5 mL of ferric nitrate solution.
- Centrifuge the aqueous phases.
- Measure the absorbance of the aqueous phases at 530 nm using a spectrophotometer.[\[12\]](#)
- The concentration of salicyluric acid is determined by comparing the absorbance to a standard curve.

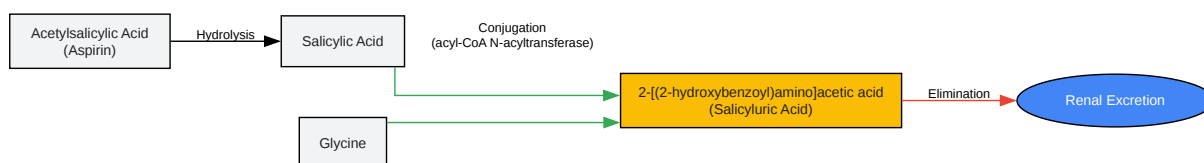
Signaling Pathways and Biological Relevance

2-[(2-hydroxybenzoyl)(¹⁵N)amino]acetic acid is the ¹⁵N-labeled form of salicyluric acid.

Salicyluric acid is the primary metabolite of salicylic acid, which is formed from the hydrolysis of acetylsalicylic acid (aspirin). The main metabolic pathway is the conjugation of salicylic acid with glycine.[\[1\]](#)[\[13\]](#) This reaction is catalyzed by an acyl-CoA N-acyltransferase in the liver.[\[12\]](#)

The formation of salicyluric acid is a detoxification pathway that facilitates the excretion of salicylates from the body through the kidneys.[\[1\]](#) The use of ¹⁵N-labeled salicyluric acid can be valuable in metabolic studies, allowing researchers to trace the fate of the nitrogen atom in

various biological processes using techniques like NMR spectroscopy and mass spectrometry. [14][15]



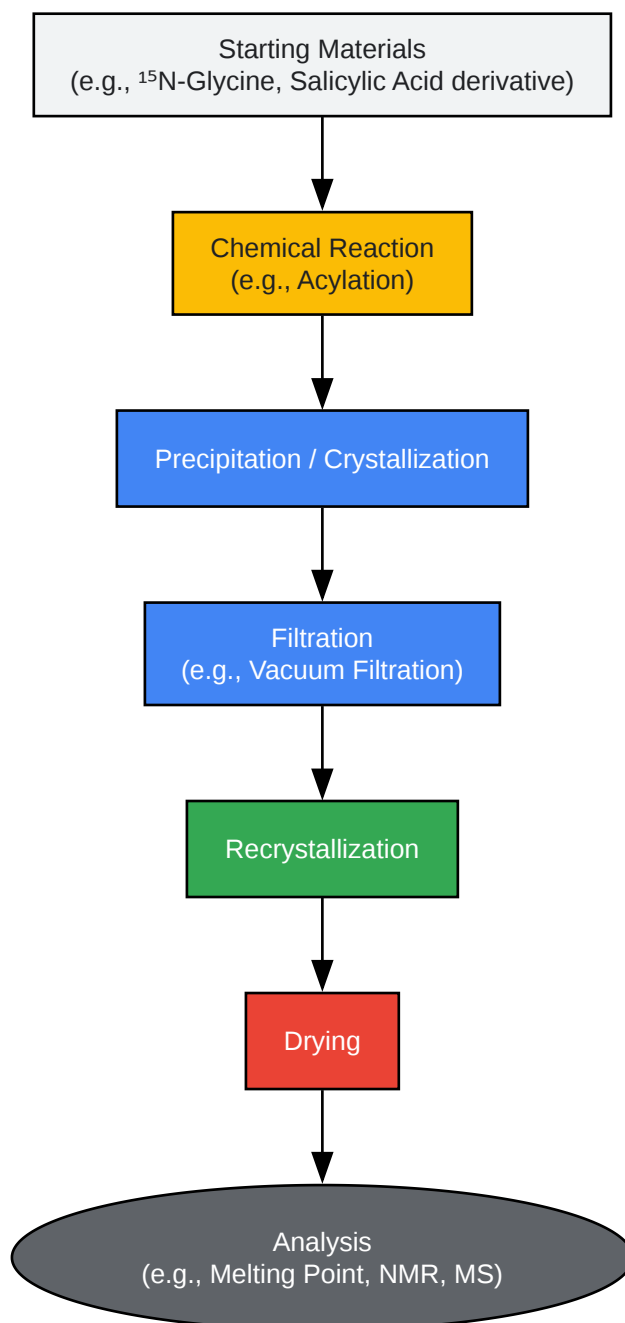
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Caption: Metabolic pathway of aspirin to salicyluric acid.

Experimental Workflows

General Workflow for Synthesis and Purification

The synthesis of related compounds often follows a general workflow that can be adapted for **2-[(2-hydroxybenzoyl)(15N)amino]acetic acid**.

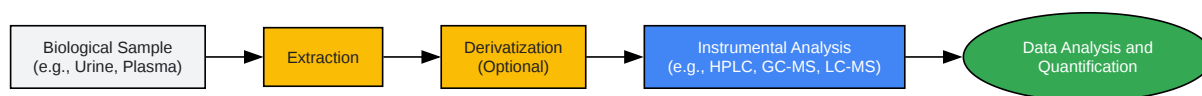


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Caption: General workflow for synthesis and purification.

Workflow for Quantification in Biological Samples

The quantification of metabolites like salicyluric acid in biological matrices typically involves several key steps.



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Caption: Workflow for quantification in biological samples.

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